

Proper Disposal of Tetrabutylammonium Dichlorobromide: A Comprehensive Guide

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Compound of Interest

Compound Name: *Tetrabutylammonium
Dichlorobromide*

Cat. No.: *B076075*

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents are paramount. This guide provides essential safety and logistical information for the proper disposal of **Tetrabutylammonium Dichlorobromide**, ensuring operational safety and regulatory compliance. Due to the limited availability of a specific Safety Data Sheet (SDS) for **Tetrabutylammonium Dichlorobromide**, this guidance is supplemented with information from the closely related compound, Tetrabutylammonium Bromide, and general principles of hazardous waste management.

Key Data and Hazard Profile

Tetrabutylammonium Dichlorobromide is a quaternary ammonium salt that requires careful handling. The following table summarizes its known properties and hazard information.

Property	Value	Source
Chemical Formula	C ₁₆ H ₃₆ BrCl ₂ N	PubChem[1]
Molecular Weight	393.3 g/mol	PubChem[1]
Appearance	Light yellow to yellow to green powder to crystal	Tokyo Chemical Industry Co., Ltd.
Purity	>97.0%	Tokyo Chemical Industry Co., Ltd.
CAS Number	13053-75-3	PubChem[1]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation	PubChem[1]
Incompatible Materials	Strong oxidizing agents	Fisher Scientific[2]
Hazardous Decomposition	Thermal decomposition may produce tributylamine and butene.	Benchchem[3]

Experimental Protocol for Disposal

The proper disposal of **Tetrabutylammonium Dichlorobromide** should be conducted in a controlled laboratory setting, adhering to all institutional and regulatory guidelines. The following protocol outlines the necessary steps for safe disposal.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including chemical-resistant gloves (nitrile or neoprene), safety goggles, and a lab coat.[4]

2. Waste Segregation and Labeling:

- Do not mix **Tetrabutylammonium Dichlorobromide** with other waste streams unless compatibility is confirmed.[5]

- Collect all waste in a designated, properly labeled, and sealed container. The label should clearly state "Hazardous Waste" and include the chemical name.

3. Small Spills Cleanup:

- In the event of a small spill, carefully sweep up the solid material, avoiding dust generation.
[\[6\]](#)
- Place the collected material into a sealed container for disposal.
- Clean the spill area with a suitable solvent (such as water, if the material is not water-reactive), followed by soap and water. Collect all cleaning materials for disposal as hazardous waste.

4. Disposal of Unused or Contaminated Material:

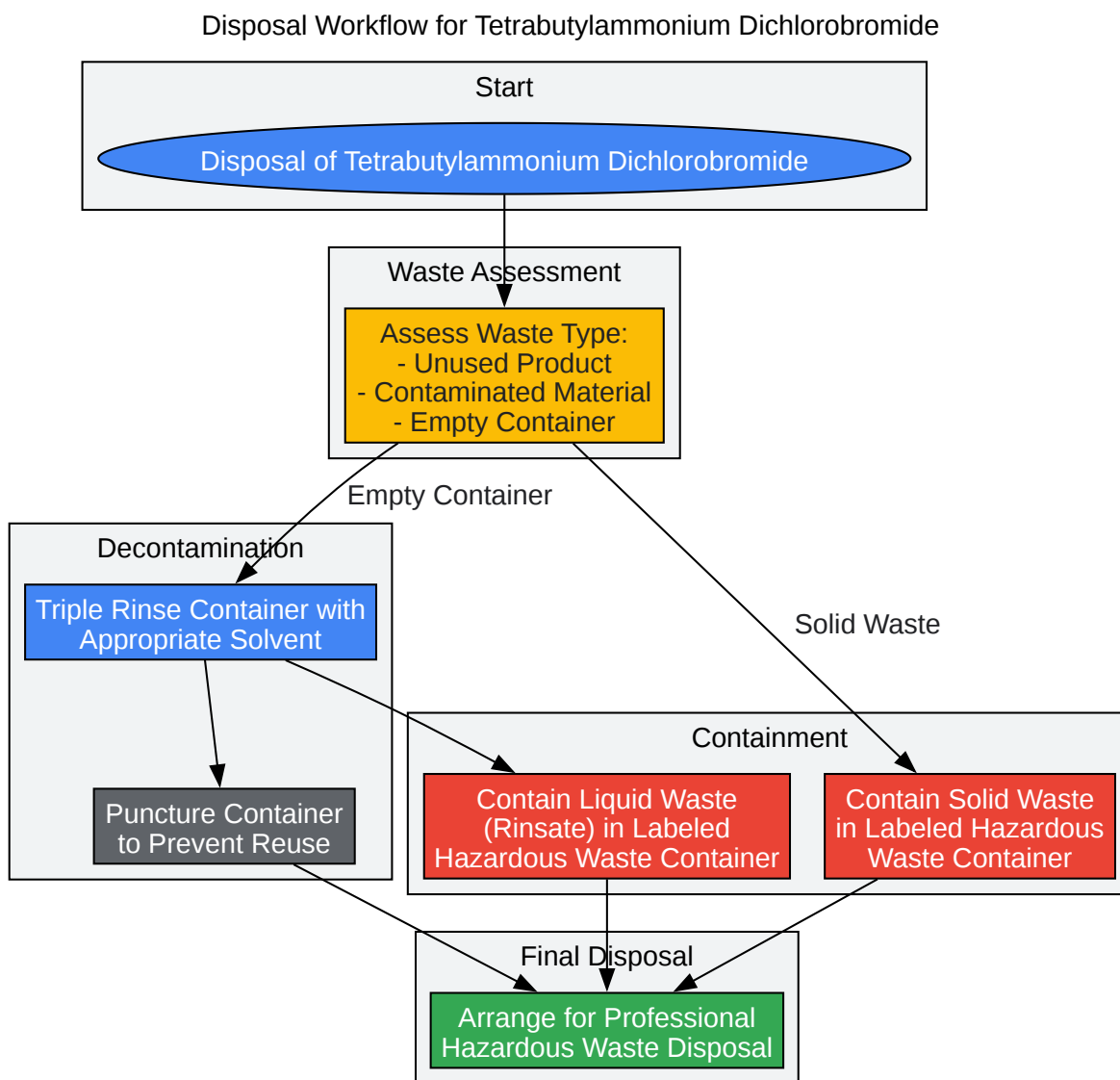
- Unused or contaminated **Tetrabutylammonium Dichlorobromide** must be disposed of as hazardous waste.
- Do not dispose of this chemical down the drain or in regular trash.[\[2\]](#)[\[5\]](#)
- Arrange for collection by a licensed hazardous waste disposal company. Ensure compliance with all local, state, and federal regulations.[\[5\]](#)[\[6\]](#)

5. Decontamination of Empty Containers:

- Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected and disposed of as hazardous waste.
- Puncture the container to prevent reuse before disposal.[\[6\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **Tetrabutylammonium Dichlorobromide**.



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Disposal Workflow Diagram

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